

# Ethoxydiglycol Acetate: A Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: 2-(2-Ethoxyethoxy)ethyl acetate

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## Introduction

Ethoxydiglycol acetate, also known as diethylene glycol monoethyl ether acetate, is a versatile solvent utilized in a variety of applications, including as a solvent for paints, lacquers, and printing inks.<sup>[1]</sup> Its unique properties also make it a substance of interest in research and development settings. This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of ethoxydiglycol acetate in a laboratory environment, with a focus on protecting researchers and ensuring the integrity of experimental outcomes.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of ethoxydiglycol acetate is fundamental to its safe handling. This data is crucial for designing appropriate storage and handling procedures, as well as for anticipating its behavior under various experimental conditions.

Property	Value	Reference
CAS Number	112-15-2	[1]
Molecular Formula	C8H16O4	[2]
Molar Mass	176.21 g/mol	[2]
Appearance	Colorless liquid	[1][2]
Odor	Mild, pleasant	[3]
Boiling Point	217.4 °C	
Melting Point	-25 °C	
Flash Point	96 °C	
Density	1.01 g/cm <sup>3</sup>	[2]
Solubility in Water	Miscible	[3]
Vapor Pressure	0.12 mmHg at 20 °C	[2]

## Toxicological Data

The toxicological profile of ethoxydiglycol acetate is a critical consideration for risk assessment and the implementation of appropriate safety measures. The following table summarizes the available acute toxicity data.

Toxicity Endpoint	Value	Species	Reference
LD50 (Oral)	11 g/kg	Rat	[5]
LD50 (Dermal)	15,100 µL/kg	Rabbit	[5]
LC50 (Inhalation)	> 5.2 mg/L (4h)	Rat	

### Health Effects:

- Eye Irritation: Causes serious eye irritation.[1]

- Skin Irritation: May cause mild skin irritation.[1]
- Inhalation: May cause irritation of the respiratory tract.[1] Inhalation of high concentrations may affect the central nervous system, leading to symptoms such as headache and drowsiness, and may also impact the urinary system.[1]
- Ingestion: Ingestion of large amounts may lead to gastrointestinal upset and central nervous system depression.[6]
- Chronic Exposure: There is no available data on the reproductive, developmental, or teratogenic effects of ethoxydiglycol acetate.[1]

## Experimental Protocols

The toxicological data presented in this guide are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure that the data is reliable and comparable across different studies and substances.

### Acute Oral Toxicity (Based on OECD Guideline 401)

The acute oral toxicity of a substance is typically determined by administering a single dose of the substance to a group of experimental animals, usually rats, via oral gavage.[3] The animals are then observed for a set period, typically 14 days, for signs of toxicity and mortality.[3] The LD50, or the dose that is lethal to 50% of the test population, is then calculated.[3]

### Acute Dermal Toxicity (Based on OECD Guideline 402)

For acute dermal toxicity testing, the substance is applied to a shaved area of the skin of the test animals, usually rabbits or rats.[7][8] The site of application is then covered with a porous gauze dressing for a 24-hour exposure period.[9][10] Animals are observed for signs of toxicity and mortality over a 14-day period, and the dermal LD50 is determined.[9]

### Acute Eye Irritation (Based on OECD Guideline 405)

The potential for a substance to cause eye irritation is assessed by applying a small amount of the substance into the conjunctival sac of one eye of an albino rabbit, with the other eye

serving as a control.[1][4] The eyes are then examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for signs of irritation, such as redness, swelling, and corneal opacity.[4]

## Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to minimizing exposure and ensuring a safe laboratory environment.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations of vapors and mists below their respective threshold limit values.[1]

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[1][4]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or chemical-resistant apron should be worn to prevent skin contact.[1][4]
- Respiratory Protection: If working outside of a fume hood or in situations where ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended. [11]

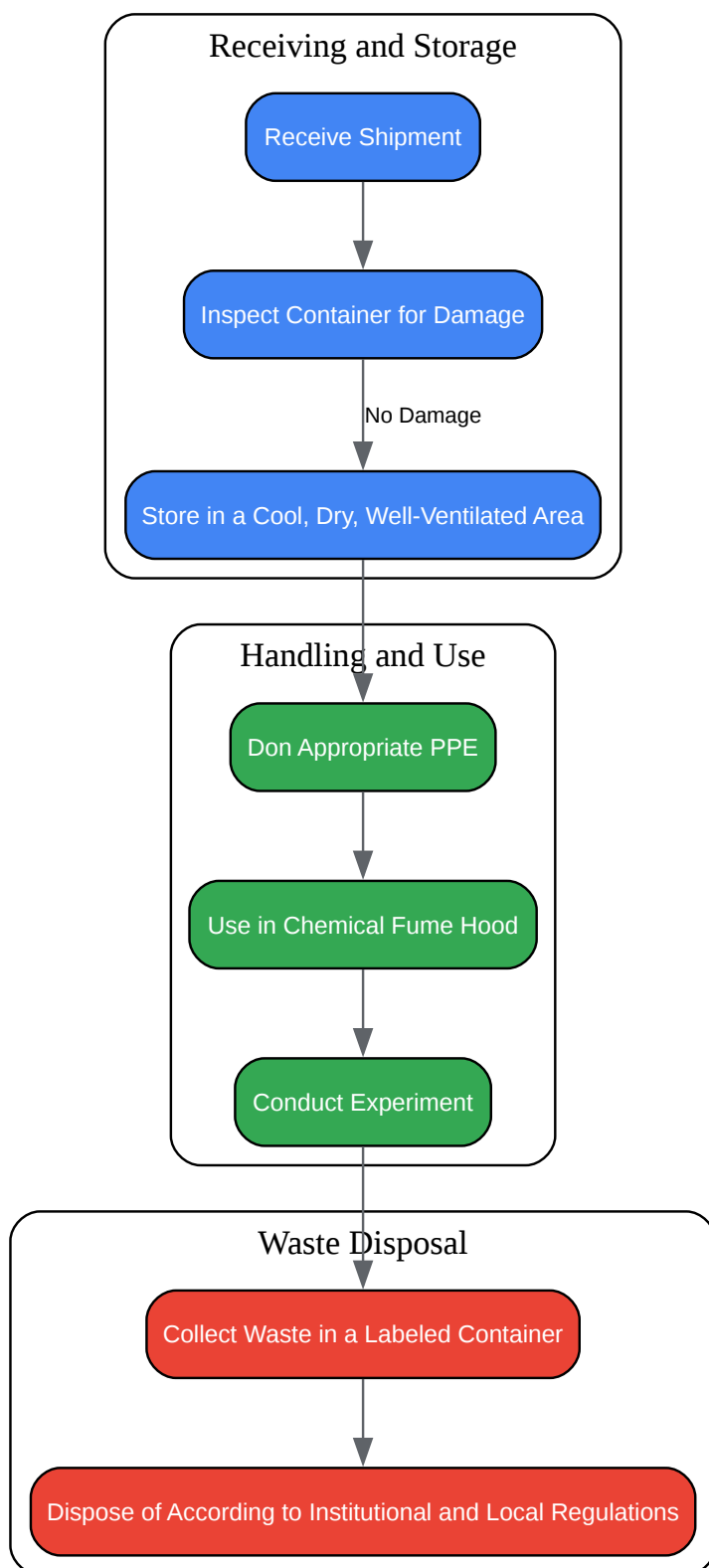
## General Hygiene Practices

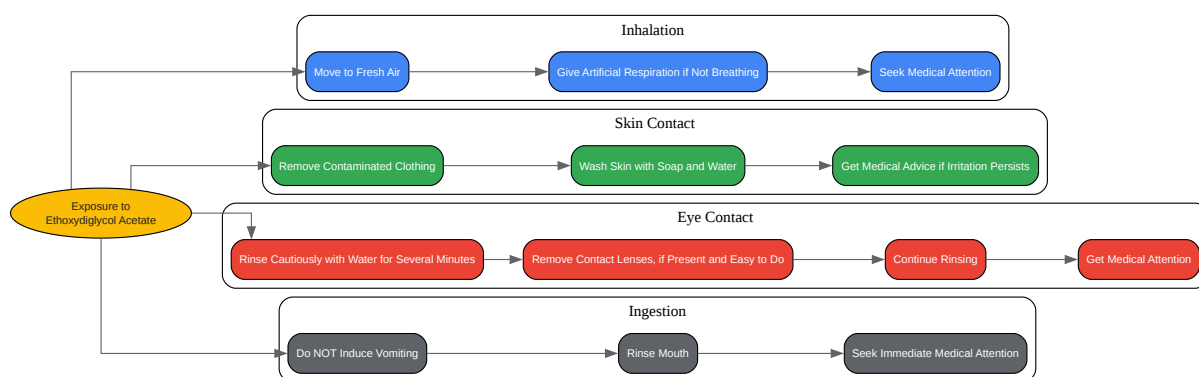
- Avoid contact with skin, eyes, and clothing.[1]
- Do not eat, drink, or smoke in areas where ethoxydiglycol acetate is handled.[1]
- Wash hands thoroughly after handling the substance.[1]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Keep away from heat, sparks, and open flames.[1]

- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)
- Ethoxydiglycol acetate is hygroscopic and should be protected from moisture.[\[1\]](#)





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